

# An In-depth Technical Guide to 3-Chloropivaloyl Chloride

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## Compound of Interest

Compound Name: 3-Chloropivaloyl chloride

Cat. No.: B1294922

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-chloropivaloyl chloride** (CAS No. 4300-97-4), a pivotal chemical intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical and physical properties, synthesis methodologies, key chemical reactions, and critical safety information.

## General Description

**3-Chloropivaloyl chloride**, also known as 3-chloro-2,2-dimethylpropionyl chloride, is a colorless to light yellow-brown, clear liquid.<sup>[1][2]</sup> It is recognized for its irritating odor and its high reactivity as an acylating agent.<sup>[3]</sup> Its bifunctional nature, containing both an acyl chloride and an alkyl chloride, makes it a versatile building block in organic synthesis.<sup>[4]</sup> This compound is a crucial precursor in the manufacturing of various high-value chemical products, including pharmaceuticals, agrochemicals, rubber additives, and photographic materials.<sup>[2][4][5]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **3-chloropivaloyl chloride** is presented in the table below for easy reference and comparison.

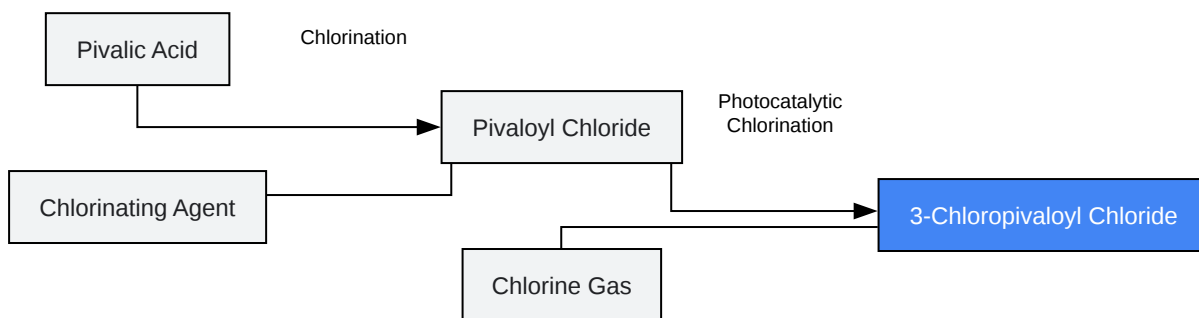
Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> Cl <sub>2</sub> O	[1][6]
Molecular Weight	155.02 g/mol	[1][6]
Appearance	Clear, colorless to light yellow-brown liquid	[1][2][3]
Boiling Point	85.0 - 86.0 °C @ 60.00 mmHg	[1][7]
160.0 °C @ 760 mmHg	[8]	
Density	1.199 g/cm <sup>3</sup> at 25 °C	[1][2]
Refractive Index (n <sub>20/D</sub> )	1.453	[2]
Flash Point	62 °C (145 °F)	[1]
~70 °F	[6]	
CAS Number	4300-97-4	[1][7]

## Synthesis of 3-Chloropivaloyl Chloride

Several synthetic routes to **3-chloropivaloyl chloride** have been established, primarily involving the chlorination of pivalic acid or its derivatives. The following sections detail common experimental protocols.

### Synthesis Workflow

The general workflow for the synthesis of **3-chloropivaloyl chloride** from pivalic acid is depicted below.



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Caption: General synthesis workflow for **3-Chloropivaloyl chloride**.

## Experimental Protocols

### Method 1: Synthesis from Pivalic Acid and Thionyl Chloride

A common laboratory-scale synthesis involves the conversion of 3-chloro-2,2-dimethylpropionic acid to its acid chloride using a chlorinating agent like thionyl chloride.<sup>[4][7]</sup>

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a gas outlet, place 3-chloro-2,2-dimethylpropionic acid.
- **Addition of Chlorinating Agent:** Slowly add thionyl chloride to the reaction vessel. An excess of the chlorinating agent is typically used.
- **Reaction Conditions:** The mixture is heated to reflux and maintained at this temperature until the evolution of hydrogen chloride and sulfur dioxide gas ceases.
- **Purification:** The excess thionyl chloride is removed by distillation. The resulting crude **3-chloropivaloyl chloride** is then purified by fractional distillation under reduced pressure.

### Method 2: Industrial Production via Pivaloyl Chloride

Industrial production often involves a two-step process starting from pivalic acid.<sup>[5][9]</sup>

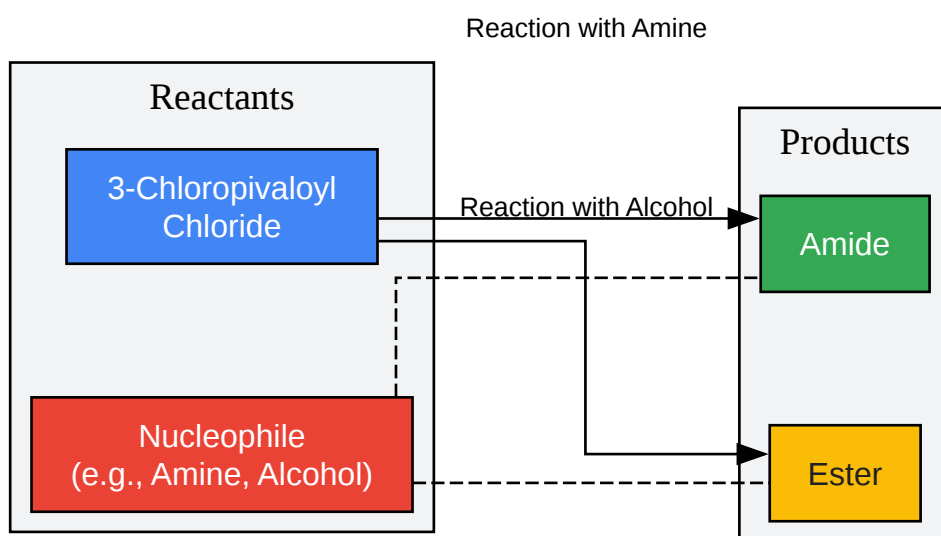
- **Formation of Pivaloyl Chloride:** Pivalic acid is reacted with a chlorinating agent, such as phosphorus trichloride, to produce pivaloyl chloride.[5]
- **Photocatalytic Chlorination:** The obtained pivaloyl chloride is then subjected to chlorination with chlorine gas under photocatalytic conditions.[5] The reaction temperature is gradually increased to 100-115°C.[5]
- **Work-up and Purification:** Once the desired conversion is achieved, the chlorine gas flow is stopped. The reaction mixture is then distilled under vacuum to isolate the pure **3-chloropivaloyl chloride**.[5]

## Chemical Reactivity and Applications

**3-Chloropivaloyl chloride** is a highly reactive acylating agent due to the electrophilic nature of the carbonyl carbon.[4] This reactivity is fundamental to its wide range of applications in organic synthesis.

## Key Reactions

The acyl chloride functional group readily undergoes nucleophilic acyl substitution with a variety of nucleophiles.



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Caption: Nucleophilic acyl substitution reactions of **3-Chloropivaloyl chloride**.

- **Synthesis of Amides and Esters:** It reacts readily with amines and alcohols to form the corresponding amides and esters, respectively.[4] This is a crucial step in the synthesis of many pharmaceutical and agrochemical compounds.
- **Friedel-Crafts Acylation:** **3-Chloropivaloyl chloride** can be used in Friedel-Crafts reactions to introduce the 3-chloropivaloyl group onto aromatic rings, forming aryl ketones.[4]
- **Cyclization Reactions:** It serves as an effective reagent for forming cyclic compounds, such as isoxazolone rings.[2][4][5][10]

## Applications in Drug Development and Agrochemicals

The versatility of **3-chloropivaloyl chloride** makes it an indispensable intermediate in several industrial sectors.

- **Pharmaceuticals:** It is a key building block in the synthesis of various active pharmaceutical ingredients (APIs), including antiviral and anti-inflammatory drugs.[4][5] A notable example is its use in the production of the antibiotic Cefteram Pivoxil.[7][11]
- **Agrochemicals:** This compound is a critical precursor in the manufacturing of modern herbicides and pesticides.[4][7][11] For instance, it is an intermediate in the synthesis of the herbicide isoxadifen-ethyl.[3][5]
- **Other Industrial Uses:** It is also utilized in the production of dyes, rubber additives, and materials for photographic development.[2][4][5][9]

## Safety and Handling

**3-Chloropivaloyl chloride** is a hazardous chemical and must be handled with appropriate safety precautions.

## Hazard Identification

- **Corrosive:** Causes severe skin burns and eye damage.[1]
- **Toxic:** Fatal if inhaled and harmful if swallowed.[6] It can cause severe irritation and chemical burns to the respiratory and digestive tracts.[1]

- Combustible: It is a combustible liquid and vapor.[1]
- Lachrymator: It is a substance that irritates the eyes and causes tears.[1]
- Moisture Sensitive: Reacts with water to form toxic and corrosive gases, such as hydrogen chloride.[1][12]

## Handling and Storage

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[1]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[1][13] Respiratory protection is necessary when handling this substance. [1][13]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as water, oxidizing agents, acids, and strong bases.[1] Keep the container tightly closed and protected from moisture.[1]

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]

This technical guide is intended for informational purposes for qualified professionals. Always refer to the latest Safety Data Sheet (SDS) before handling **3-chloropivaloyl chloride**.

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